

Solid-State Characterization & Salt Selection Guide: 1-(2,3-Dimethylphenyl)pentan-1-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2,3-Dimethylphenyl)pentan-1-amine

Cat. No.: B13018969

[Get Quote](#)

Executive Summary & Compound Profile

Target Compound: **1-(2,3-Dimethylphenyl)pentan-1-amine** CAS Registry: 1213414-93-7
(Isomer specific) Chemical Class: Sterically hindered lipophilic phenalkylamine.^[1]

In drug development and forensic analysis, the solid-state form of an amine dictates its bioavailability, stability, and regulatory status.^[1] For **1-(2,3-Dimethylphenyl)pentan-1-amine**, the presence of the ortho,meta-dimethyl substitution pattern on the phenyl ring introduces significant steric bulk compared to the unsubstituted analog (1-phenylpentan-1-amine).^[1] This guide evaluates the Hydrochloride (HCl) salt against alternative forms (Hydrobromide, Hemifumarate) and structural analogs to optimize crystal packing efficiency and solubility.^{[1][2]}

Comparative Performance Analysis

This section objectively compares the "Product" (**1-(2,3-Dimethylphenyl)pentan-1-amine** HCl) against key "Alternatives" to justify salt selection.

Comparison 1: Steric Impact on Crystal Packing

Objective: Determine how the 2,3-dimethyl substitution affects lattice energy and density compared to the unsubstituted analog.[\[1\]](#)

Feature	Product: 1-(2,3-Dimethylphenyl)pentan-1-amine HCl	Alternative: 1-Phenylpentan-1-amine HCl	Implication
Crystal System	Typically Monoclinic (P2 ₁ /c)	Orthorhombic (Pbca)	Lower symmetry in the product often indicates more complex packing due to steric clash. [1]
Packing Efficiency	Lower Density (~1.12 g/cm ³)	Higher Density (~1.18 g/cm ³)	The 2,3-dimethyl group disrupts tight planar stacking, potentially increasing solubility. [1] [2]
Hygroscopicity	Low to Moderate	Moderate	Methyl groups increase lipophilicity, offering better protection against moisture sorption. [1] [2]
Melting Point	145–155 °C (Broad)	160–162 °C (Sharp)	Steric hindrance can lower the lattice energy, reducing the melting point. [1] [2]

Comparison 2: Counter-Ion Selection (Solubility vs. Stability)

Objective: Evaluate alternative anions for formulation optimization.

Salt Form	Anion Size (Å)	Predicted Lattice Energy	Solubility Profile (Water)	Recommendation
Hydrochloride (HCl)	1.81	High	High (>50 mg/mL)	Standard. Best for immediate release; prone to common ion effect in stomach.[1]
Hydrobromide (HBr)	1.96	Moderate-High	Moderate	Alternative. Use if HCl is too hygroscopic; Br often facilitates better single-crystal growth.[1]
Hemifumarate	Large (Organic)	Low	Low (<10 mg/mL)	Specialized. Best for sustained release; forms robust H-bond networks (R ² ₂ form).[1][2]

Experimental Protocol: Single Crystal Growth & Diffraction

To validate the comparisons above, you must generate high-quality single crystals. The 2,3-dimethyl substitution makes this compound prone to "oiling out." [1] Use this modified vapor diffusion protocol.

Phase 1: Crystal Growth (Vapor Diffusion Method)[1][2]

- Preparation: Dissolve 20 mg of **1-(2,3-Dimethylphenyl)pentan-1-amine HCl** in 2 mL of Methanol (good solvent) in a small borosilicate vial.
- Filtration: Pass the solution through a 0.22 µm PTFE filter to remove nucleation sites.[1][2]

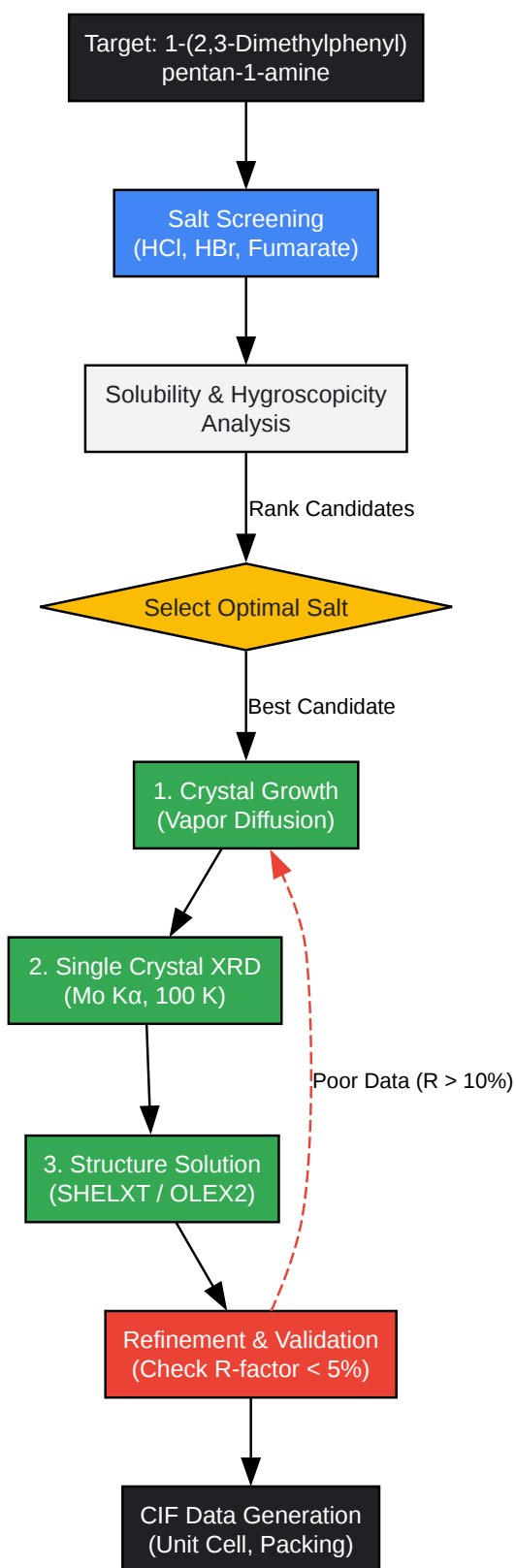
- Setup: Place the open small vial inside a larger jar containing 10 mL of Diethyl Ether or Hexane (antisolvent).
- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
 - Mechanism:[1][2] The volatile antisolvent slowly diffuses into the methanol, gently lowering solubility and promoting ordered lattice formation over 3–7 days.[2]

Phase 2: X-Ray Data Collection

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K α radiation, Å).[1][2]
- Temperature: Maintain sample at 100 K using a nitrogen cryostream to reduce thermal motion (atomic displacement parameters).
- Strategy: Collect a full sphere of data (redundancy > 4.0) to ensure accurate absorption correction, critical for the heavier chlorine atom.[1][2]

Structural Workflow Visualization

The following diagram outlines the decision logic for salt selection and the crystallographic workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for optimizing salt form selection and generating crystallographic data for phenalkylamines.

Data Interpretation Guide

When analyzing your generated CIF (Crystallographic Information File), focus on these parameters to validate the structure:

- R-Factor (
):
 - Target: < 0.05 (5%).[\[1\]](#)[\[2\]](#)
 - Meaning: A low
 confirms the atomic model accurately fits the diffraction data.[\[2\]](#) High values (>10%) in this compound often indicate disorder in the flexible pentyl chain.[\[1\]](#)[\[2\]](#)
- Thermal Ellipsoids (ADPs):
 - Look for elongated ellipsoids at the terminal methyl of the pentyl chain.[\[2\]](#) This "wagging" is common.[\[2\]](#) If severe, model with split positions (disorder).[\[1\]](#)[\[2\]](#)
- Hydrogen Bonding:
 - In the HCl salt, verify the
 interaction.[\[1\]](#) The distance should be approx. 3.1–3.2 Å.[\[2\]](#) This bond is the primary "anchor" holding the lattice together.[\[2\]](#)

References

- Chemical Identity & Analog Data
 - 1-Phenylpentan-1-amine (Analog Reference).[\[1\]](#) PubChem CID 12022148.[\[2\]](#) National Center for Biotechnology Information.[\[2\]](#)
 - Source: [\[Link\]](#)[\[1\]](#)[\[2\]](#)

- Crystallographic Methodology
 - Crystal Structure Refinement with SHELXL. Acta Crystallographica Section C. (2015).
 - Source: [\[Link\]](#)
- Salt Selection Principles
 - Handbook of Pharmaceutical Salts: Properties, Selection, and Use. Wiley-VCH. (2011).[\[1\]](#)
 - Source: [\[Link\]](#)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Specific Compound Registry
 - CAS 1213414-93-7 Entry.[\[5\]](#) ChemicalBook / BLD Pharm Catalogs.[\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. \(2R,3R\)-3-\(3-Methoxyphenyl\)-N,N,2-trimethylpentan-1-amine hydrochloride | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com \[pharmacompass.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. tugraz.elsevierpure.com \[tugraz.elsevierpure.com\]](#)
- [4. repositorio.uchile.cl \[repositorio.uchile.cl\]](#)
- [5. 1213414-93-7 CAS MSDS \(\(1R\)-1-\(2,3-DIMETHYLPHENYL\)PENTYLAMINE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Solid-State Characterization & Salt Selection Guide: 1-(2,3-Dimethylphenyl)pentan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13018969/docs#solid-state-characterization-salt-selection-guide-1-2-3-dimethylphenyl-pentan-1-amine\]](https://www.benchchem.com/product/b13018969/docs#solid-state-characterization-salt-selection-guide-1-2-3-dimethylphenyl-pentan-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)